

Handling and storage precautions for 2',5'-Dichloroacetophenone

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Compound of Interest

Compound Name: 2',5'-Dichloroacetophenone

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Technical Support Center: 2',5'-Dichloroacetophenone

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2',5'-Dichloroacetophenone**.

Frequently Asked Questions (FAQs)

Q1: What is **2',5'-Dichloroacetophenone** and what are its primary hazards?

A1: **2',5'-Dichloroacetophenone** is a chemical intermediate used in the synthesis of pharmaceuticals and agrochemicals.[1][2] It is a combustible liquid that appears colorless to yellow or brown.[2][3] The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.[1] Ingestion may be harmful.[4]

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Get medical advice if irritation occurs.[4][5][6]

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4][5]
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4][5]

Q3: What personal protective equipment (PPE) is required when handling **2',5'-Dichloroacetophenone**?

A3: To minimize exposure, it is crucial to use appropriate personal protective equipment. This includes:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with government standards such as NIOSH (US) or EN 166 (EU).[4][5]
- Skin Protection: Wear impervious gloves and a lab coat or a complete suit protecting against chemicals.[4] Gloves must be inspected before use and disposed of properly after.[4]
- Respiratory Protection: If working in an area with poor ventilation or where dust or aerosols may form, use a NIOSH/MSHA-approved respirator.[3][5] A dust mask of type N95 (US) is recommended.[3]

Q4: How should **2',5'-Dichloroacetophenone** be stored?

A4: Proper storage is essential for maintaining the chemical's stability and preventing accidents. Store in a cool, dry, and well-ventilated area.[5] Keep the container tightly closed and store it in its original container or a polyethylene or polypropylene container. It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[4] Avoid ignition sources like naked lights or smoking in the storage area.

Q5: What should I do in the event of a small spill?

A5: For a small spill (up to 300 cc), you should:

- Immediately alert others in the area.

- Ensure proper ventilation.
- Wearing appropriate PPE, clean up the spill immediately.
- Use an inert absorbent material like vermiculite or sand to contain the spill.[\[5\]](#)
- Sweep or vacuum up the absorbed material and place it in a clean, dry, sealable, and labeled container for disposal.
- Clean the spill area with soap and water.[\[7\]](#)
- Dispose of the waste according to local, state, and federal regulations.

Q6: How should I handle a large spill of **2',5'-Dichloroacetophenone**?

A6: For a large spill (more than 5 liters), prioritize personal safety and follow these steps:

- Evacuate the area immediately.[\[8\]](#)
- If the spill is flammable, control all ignition sources.[\[9\]](#)
- From a safe location, call emergency services and inform them of the nature and location of the spill.[\[7\]](#)[\[10\]](#)
- Prevent the spillage from entering drains, sewers, or water courses.
- Only personnel with specialized training and equipment should handle the cleanup of a major spill.[\[7\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H6Cl2O	[2][11]
Molecular Weight	189.04 g/mol	[2]
Appearance	Colorless to yellow to brown clear liquid	[2]
Melting Point	11-13 °C	[2][3]
Boiling Point	118 °C / 12 mmHg; 128 °C / 12 mmHg	[2][11]
Density	1.312 g/mL at 25 °C	[3]
Flash Point	> 112 °C (> 233.60 °F)	[5]
Storage Class Code	10 - Combustible liquids	[3]

Experimental Protocols

Protocol for Weighing and Dissolving 2',5'-Dichloroacetophenone

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[5] Don all required personal protective equipment, including safety goggles, gloves, and a lab coat.
- Weighing:
 - Use a clean, dry weighing boat or glass container.
 - Carefully transfer the desired amount of the liquid compound using a clean pipette.
 - Avoid generating aerosols.
 - Record the exact weight.
- Dissolving:

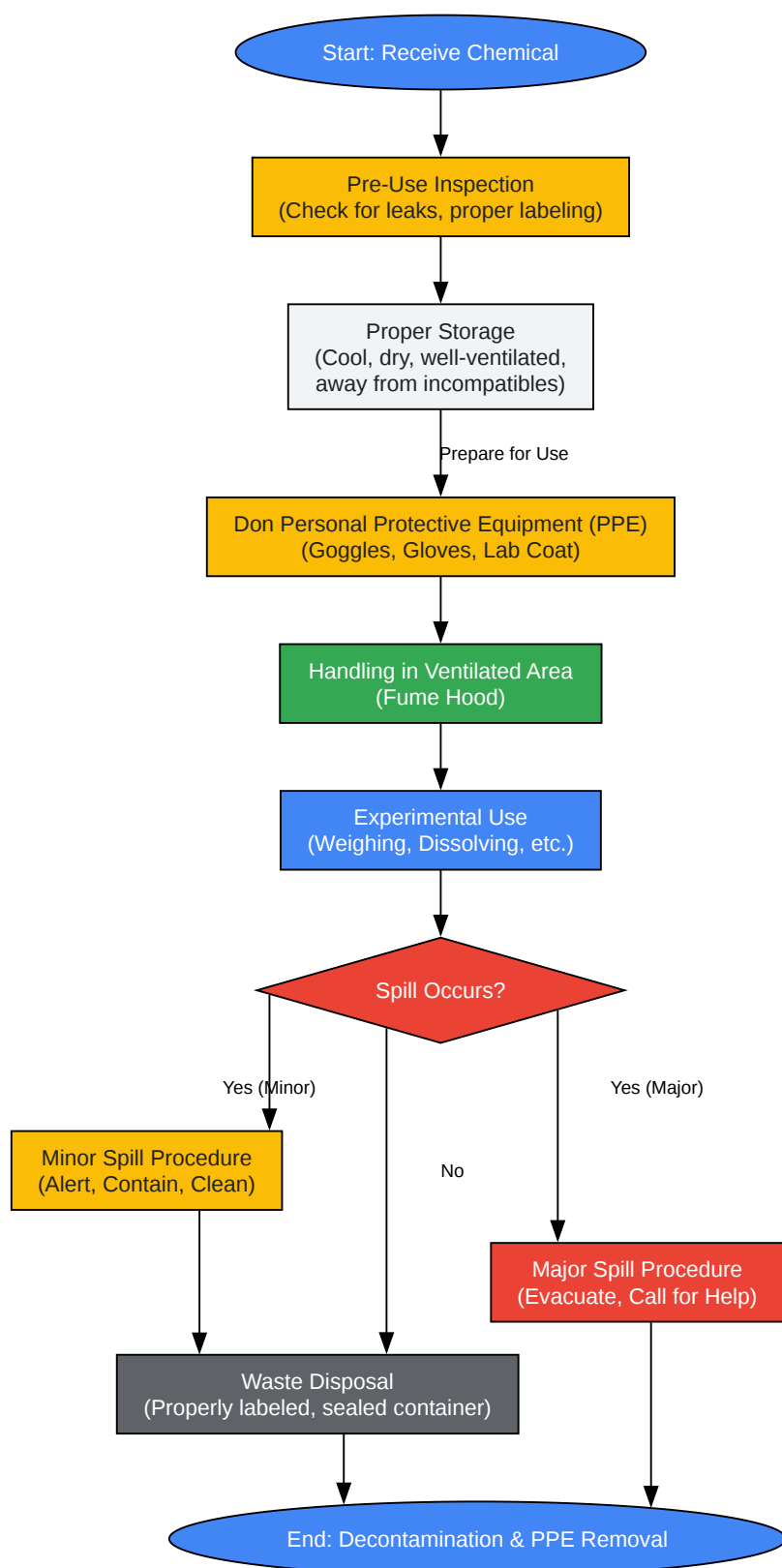
- **2',5'-Dichloroacetophenone** is sparingly soluble in water but soluble in organic solvents like ethanol and acetone.[1]
- Choose a compatible solvent based on your experimental needs.
- In a fume hood, add the weighed compound to a suitable flask containing the chosen solvent.
- Stir the mixture gently using a magnetic stirrer until the solid is completely dissolved.
- Keep the container closed when not in use to prevent vapor inhalation.

Emergency Spill Response Protocol

- **Assess the Situation:** Determine the size and nature of the spill. Identify if there are any immediate dangers such as ignition sources or proximity to drains.
- **Evacuate and Alert:** For major spills, evacuate the area immediately and alert your supervisor and emergency services.[8] For minor spills, alert personnel in the immediate vicinity.[9]
- **Containment (Minor Spills):**
 - Wearing appropriate PPE, approach the spill from upwind if possible.
 - Use spill socks or absorbent materials to create a dike around the spill to prevent it from spreading.[10]
- **Absorption (Minor Spills):**
 - Cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial absorbent.[5] Work from the outside of the spill inwards to minimize splashing.[9]
- **Cleanup and Disposal (Minor Spills):**
 - Once the liquid is absorbed, carefully scoop or sweep the material into a designated, labeled, and sealable waste container.

- Decontaminate the spill area with soap and water.[\[7\]](#)
- Dispose of all contaminated materials, including PPE, as hazardous waste in accordance with institutional and regulatory guidelines.[\[12\]](#)

Visual Workflow



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Caption: Workflow for the safe handling of **2',5'-Dichloroacetophenone**.

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